

Application of Crebtide in Studying Kinase Inhibitors

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Compound of Interest

Compound Name:	Crebtide
CAS No.:	149155-45-3
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Introduction

Crebtide is a synthetic peptide that serves as a versatile substrate for a variety of serine/threonine kinases, making it a valuable tool in the study of kinase activity and the screening of kinase inhibitors. Derived from the phosphorylation site (Ser133) of the cAMP response element-binding protein (CREB), **Crebtide** is recognized by several key kinases involved in cellular signaling pathways regulating transcription, proliferation, and survival. Its utility in biochemical assays allows for the quantitative assessment of kinase inhibition, a critical step in the development of targeted therapeutics.

This document provides detailed application notes and experimental protocols for utilizing **Crebtide** in kinase inhibitor studies, with a focus on Protein Kinase A (PKA), Protein Kinase B (Akt), and other relevant kinases.

Kinases Targeting Crebtide

Crebtide, with its sequence KRREILSRPSYR, is a substrate for a range of kinases, including:

- Protein Kinase A (PKA): A primary kinase that phosphorylates CREB at Ser133 in response to cAMP signaling.
- Protein Kinase B (Akt): A key node in the PI3K signaling pathway, also known to phosphorylate CREB.[\[1\]](#)[\[2\]](#)
- Protein Kinase C (PKC): A family of kinases involved in various signal transduction cascades.[\[3\]](#)
- Mitogen- and Stress-Activated Kinase 1 (MSK1): A nuclear kinase activated by the ERK/MAPK and p38 MAPK pathways.[\[4\]](#)[\[5\]](#)
- Calcium/calmodulin-dependent protein kinases (CaMKs): A family of kinases activated by calcium signals.
- Protein Kinase D (PKD1): A serine/threonine kinase involved in diverse cellular processes.[\[6\]](#)

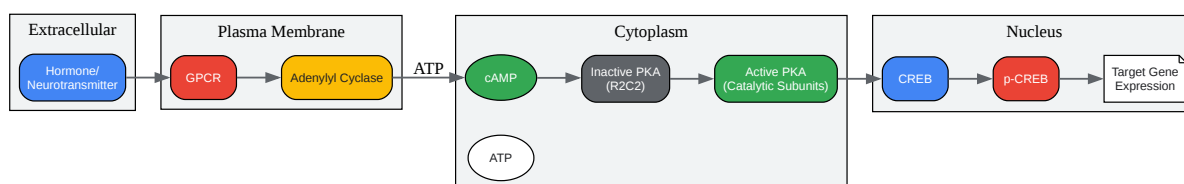
Data Presentation: Kinase Inhibitor Potency

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of various kinase inhibitors. The data for staurosporine was obtained using a LANCE Ultra TR-FRET assay with ULight™-**Crebtide** as the substrate[\[7\]](#). Data for other inhibitors are provided as examples for kinases known to phosphorylate **Crebtide**, with the specific assay substrate noted where it differs.

Kinase	Inhibitor	IC50 (nM)	Assay Substrate
PKA	Staurosporine	1.0 - 1.1	ULight-Crebtide
MSK1	Staurosporine	2.6 - 2.7	ULight-Crebtide
PKD1	CID755673	200 - 300	Not Specified
PKD1	BPKDi	1	Not Specified
PKD1	CRT0066101	1	Not Specified
Akt1	Akti-1/2	58	Not Specified
Akt2	Akti-1/2	210	Not Specified
CaMKII	KN-93	399	Autocamtide-2

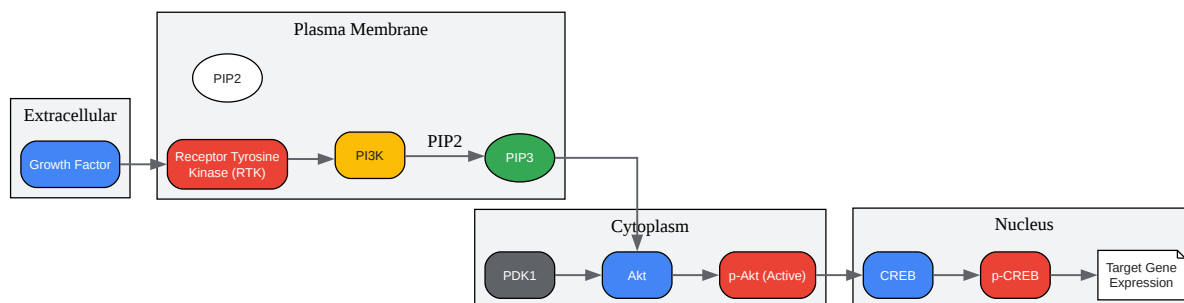
Signaling Pathways

The kinases that phosphorylate **Crebtide** are integral components of major cellular signaling pathways. Understanding these pathways provides context for the role of these kinases in cellular processes and the potential effects of their inhibition.



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PKA Signaling Pathway leading to CREB phosphorylation.



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Akt Signaling Pathway and its convergence on CREB.

Experimental Protocols

Protocol 1: PKA Kinase Inhibition Assay using LANCE® Ultra TR-FRET

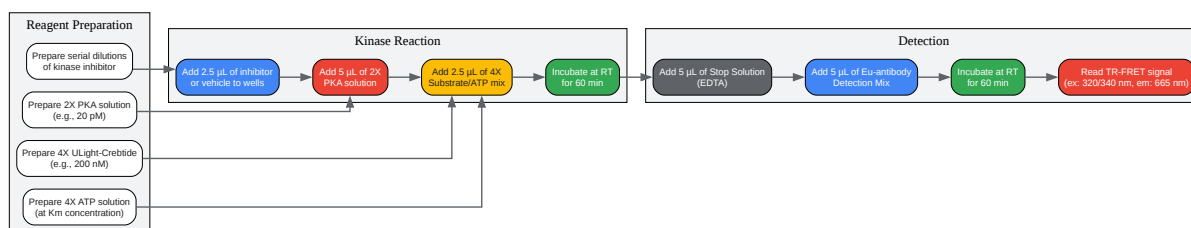
This protocol is adapted from the Revvity LANCE® Ultra ULight™-**CREBtide** protocol and is suitable for high-throughput screening of PKA inhibitors.[7]

Materials:

- ULight™-labeled **CREBtide** (Revvity, TRF0107)
- Europium-labeled anti-phospho-CREB (Ser133) antibody (Revvity)
- Recombinant PKA, catalytic subunit
- Kinase Assay Buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)

- ATP solution
- Kinase inhibitors to be tested
- Stop Solution (40 mM EDTA in 1X Detection Buffer)
- 10X LANCE® Detection Buffer (Revvity)
- 384-well white microplates
- TR-FRET compatible plate reader

Experimental Workflow:



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TR-FRET Kinase Inhibition Assay Workflow.

Procedure:

- Reagent Preparation:
 - Prepare a 1X Kinase Assay Buffer.

- Prepare serial dilutions of the test inhibitors in 1X Kinase Assay Buffer.
- Prepare a 2X PKA enzyme solution (e.g., 20 pM) in Kinase Assay Buffer.
- Prepare a 4X ULIGHT-**Crebtide** solution (e.g., 200 nM) in Kinase Assay Buffer.
- Prepare a 4X ATP solution. The final concentration should be at or near the K_m of ATP for PKA.
- Prepare a 4X Stop Solution.
- Prepare a 4X Detection Mix containing the Europium-labeled anti-phospho-CREB antibody (e.g., 8 nM) in 1X Detection Buffer.
- Kinase Reaction:
 - To the wells of a 384-well plate, add 2.5 μ L of the serially diluted inhibitor or vehicle control.
 - Add 5 μ L of the 2X PKA solution to each well (final concentration, e.g., 10 pM).
 - Initiate the reaction by adding 2.5 μ L of a pre-mixed 4X ULIGHT-**Crebtide**/4X ATP solution (final concentrations, e.g., 50 nM ULIGHT-**Crebtide**).
 - Seal the plate and incubate for 60 minutes at room temperature.
- Detection:
 - Stop the kinase reaction by adding 5 μ L of 4X Stop Solution to each well.
 - Add 5 μ L of the 4X Detection Mix to each well.
 - Seal the plate and incubate for 60 minutes at room temperature, protected from light.
 - Read the plate on a TR-FRET compatible plate reader (excitation at 320 or 340 nm, emission at 665 nm).
- Data Analysis:

- Calculate the TR-FRET signal ratio.
- Plot the signal ratio against the logarithm of the inhibitor concentration.
- Determine the IC₅₀ value by fitting the data to a sigmoidal dose-response curve.

Protocol 2: General Radiometric Kinase Inhibition Assay for Akt

This protocol provides a general framework for a radiometric assay to screen for inhibitors of Akt. While **Crebtide** can be a substrate for Akt, other substrates like GSK-3 α are also commonly used.

Materials:

- Recombinant active Akt kinase
- **Crebtide** peptide substrate
- Kinase Reaction Buffer (e.g., 25 mM Tris-HCl pH 7.5, 5 mM beta-glycerophosphate, 2 mM DTT, 0.1 mM Na₃VO₄, 10 mM MgCl₂)
- [γ -³²P]ATP
- Kinase inhibitors to be tested
- Phosphoric acid (e.g., 75 mM)
- P81 phosphocellulose paper
- Scintillation counter and scintillation fluid

Procedure:

- Reaction Setup:
 - Prepare serial dilutions of the kinase inhibitors.

- In a microcentrifuge tube, combine the Kinase Reaction Buffer, the test inhibitor (or vehicle), and the recombinant Akt kinase.
- Add the **Crebtide** substrate.
- Pre-incubate for 5-10 minutes at 30°C.
- Kinase Reaction:
 - Initiate the reaction by adding [γ - ^{32}P]ATP.
 - Incubate the reaction for a predetermined time (e.g., 10-30 minutes) at 30°C. The reaction time should be within the linear range of the assay.
- Stopping the Reaction and Detection:
 - Stop the reaction by spotting a portion of the reaction mixture onto P81 phosphocellulose paper.
 - Wash the P81 paper multiple times with phosphoric acid to remove unincorporated [γ - ^{32}P]ATP.
 - Wash once with acetone and let the paper dry.
 - Place the dried P81 paper in a scintillation vial with scintillation fluid.
 - Quantify the incorporated radioactivity using a scintillation counter.
- Data Analysis:
 - Determine the kinase activity for each inhibitor concentration.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration.
 - Calculate the IC₅₀ value from the resulting dose-response curve.

Conclusion

Crebtide is a highly effective and versatile substrate for studying the activity and inhibition of a range of important kinases. The protocols and data presented here provide a foundation for researchers to design and execute robust kinase inhibitor screening assays. The use of **Crebtide** in various assay formats, including the high-throughput TR-FRET method, facilitates the discovery and characterization of novel kinase inhibitors for therapeutic development.

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